

The Solubility Profile of MOPS: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Mops

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An In-depth Guide to the Solubility of 3-(N-morpholino)propanesulfonic Acid (**MOPS**) in Various Solvents for Researchers, Scientists, and Drug Development Professionals.

Introduction

3-(N-morpholino)propanesulfonic acid, commonly known as **MOPS**, is a zwitterionic buffer that is widely used in biological and biochemical research.[1] Developed by Good and his colleagues, **MOPS** is valued for its pKa of 7.2 at 25°C, which makes it an effective buffer in the physiological pH range of 6.5 to 7.9.[1] Its chemical stability and low tendency to interact with metal ions make it a preferred choice for a variety of applications, including cell culture, protein purification, and electrophoresis.[1] A crucial physical property of any buffer is its solubility in the solvents used in experimental protocols. This technical guide provides a comprehensive overview of the solubility of **MOPS** in water and various organic solvents, along with detailed experimental protocols for solubility determination.

Quantitative Solubility of MOPS

The solubility of **MOPS** is a critical factor in its application, dictating the maximum buffer concentration achievable in a given system. The following tables summarize the available quantitative data on the solubility of **MOPS** in different solvents.

Table 1: Solubility of **MOPS** in Water

Solvent	Temperature (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)
Water	20	10	~0.48
Water	Not Specified	Very soluble, at least 33% (w/w)	Not Applicable

Data compiled from various sources.[\[2\]](#)[\[3\]](#)

Table 2: Solubility of **MOPS** in Organic Solvents and Aqueous Mixtures

Solvent	Temperature (°C)	Solubility
Methanol	26.85	0.1045 kg MOPS in 32 kg of methanol (minute solubility)
Aqueous 1,4-Dioxane Mixtures	25	Solubility determined, but specific data requires access to the full study.
Aqueous Ethanol Mixtures	25	Solubility determined, but specific data requires access to the full study.
Dimethyl Sulfoxide (DMSO)	Not Specified	No specific quantitative data found; however, ionic compounds like Good's buffers can be soluble in polar organic solvents.
Dimethylformamide (DMF)	Not Specified	No specific quantitative data found; DMF is a polar aprotic solvent known for its ability to dissolve a wide range of organic and inorganic compounds.
Acetone	Not Specified	No specific quantitative data found.

Data for methanol and aqueous mixtures are from specific studies.^[4] Information for other organic solvents is based on general chemical principles, as direct quantitative data for **MOPS** was not found in the surveyed literature.

Experimental Protocols for Solubility Determination

Accurate determination of solubility is essential for the reliable preparation of buffered solutions. Two common methods for determining the equilibrium solubility of a compound are the shake-flask method and analysis by densitometry.

The Shake-Flask Method

The shake-flask method is a widely accepted and reliable technique for determining the equilibrium solubility of a compound. The principle involves creating a saturated solution by agitating an excess amount of the solute in the solvent for a prolonged period until equilibrium is reached.

Detailed Methodology:

- **Preparation of the Solvent System:** Prepare the desired solvent or solvent mixture. For aqueous solutions, use purified, deionized water.
- **Addition of Excess Solute:** Add an excess amount of solid **MOPS** to a flask containing the solvent. The excess solid should be visually present throughout the experiment.
- **Equilibration:** Seal the flask and place it in a constant-temperature shaker or water bath. Agitate the mixture at a constant speed for a predetermined period (e.g., 24-72 hours) to ensure that equilibrium is reached.
- **Phase Separation:** After equilibration, cease agitation and allow the undissolved solid to settle. Separate the saturated solution from the excess solid by filtration (using a filter that does not interact with the solute or solvent) or centrifugation.
- **Quantification of Solute:** Accurately measure the concentration of **MOPS** in the clear, saturated solution using a suitable analytical method, such as UV-Vis spectrophotometry, high-performance liquid chromatography (HPLC), or by gravimetric analysis after solvent evaporation.

- Data Analysis: Express the solubility as grams of solute per 100 mL of solvent (g/100 mL) or as molarity (mol/L).

Solubility Determination by Densitometry

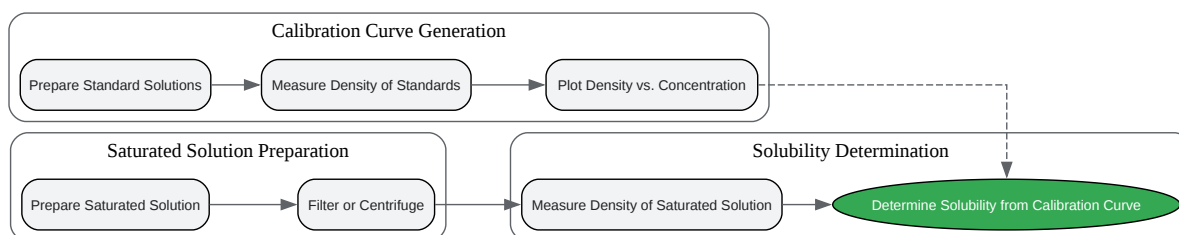
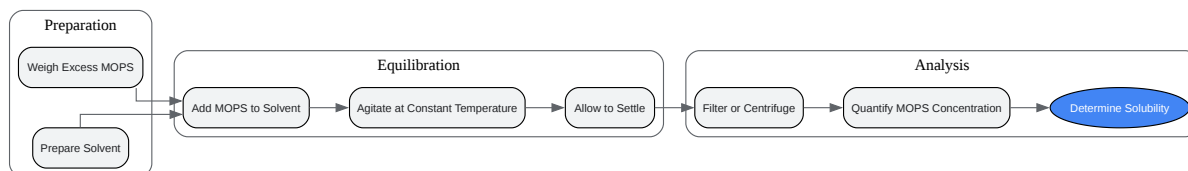
This method relies on the principle that the density of a solution changes with the concentration of the solute. By measuring the density of solutions with known concentrations, a calibration curve can be generated to determine the concentration of a saturated solution. This method was employed by Taha et al. (2011) to determine the solubility of **MOPS** in aqueous mixtures of 1,4-dioxane and ethanol.[4]

Detailed Methodology:

- Preparation of Standard Solutions: Prepare a series of **MOPS** solutions of known concentrations in the desired solvent.
- Density Measurement of Standards: Measure the density of each standard solution using a high-precision digital vibrating U-tube densimeter at a constant temperature.
- Generation of a Calibration Curve: Plot the density of the standard solutions as a function of their concentration. This should yield a linear relationship.
- Preparation of a Saturated Solution: Prepare a saturated solution of **MOPS** in the same solvent by adding an excess of the solid and allowing it to equilibrate, similar to the shake-flask method.
- Density Measurement of the Saturated Solution: After phase separation (filtration or centrifugation), measure the density of the clear saturated solution using the same densitometer and under the same temperature conditions.
- Determination of Solubility: Use the calibration curve to determine the concentration of **MOPS** in the saturated solution from its measured density.

Visualizing Experimental Workflows

To further clarify the experimental procedures, the following diagrams illustrate the workflows for the shake-flask and densitometry methods for solubility determination.



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